

Essential Safety and Operational Guide for Handling Diphenyl Terephthalate

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Compound of Interest

Compound Name: *Diphenyl terephthalate*

Cat. No.: *B044596*

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This document provides immediate safety, handling, and disposal protocols for **Diphenyl terephthalate**, designed for researchers, scientists, and drug development professionals. The following procedures are based on current safety data sheets and are intended to ensure the safe management of this chemical in a laboratory setting.

Physicochemical and Hazard Data

For quick reference, the following table summarizes the key quantitative data for **Diphenyl terephthalate**.

Property	Value	Citations
Molecular Formula	C ₂₀ H ₁₄ O ₄	[1] [2]
Molecular Weight	318.32 g/mol	[1] [2]
Appearance	White solid/powder	[3] [4]
Odor	Odorless	[3] [4]
Melting Point	196 - 198 °C (384.8 - 388.4 °F)	[3] [4]
Acute Toxicity	Data not available	[3] [5]
Carcinogenicity	Not identified as a carcinogen by IARC	[5]

Note: The toxicological properties of **Diphenyl terephthalate** have not been thoroughly investigated.[\[5\]](#) Occupational exposure limits have not been established for this substance.[\[3\]](#)

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is critical to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for handling **Diphenyl terephthalate**.

PPE Category	Specification	Standard	Citations
Eye/Face Protection	Safety glasses with side-shields or goggles.	EN 166 (EU) or OSHA 29 CFR 1910.133	[3] [4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Impervious clothing or lab coat to prevent skin contact.	EN 374 (EU)	[3] [5]
Respiratory Protection	For nuisance exposures (dust), a P95 (US) or P1 (EU) particle respirator. For higher-level protection, an OV/AG/P99 (US) or ABEK-P2 (EU) respirator should be used.	NIOSH (US) or CEN (EU)	[5]

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin and eyes.[\[5\]](#)
- Prevent the formation of dust and aerosols.[\[5\]](#)

- Ensure adequate ventilation in areas where the substance is handled.[5]
- Store in a cool, dry, and well-ventilated place in a tightly sealed container.[5]
- The substance is moisture-sensitive.[3][4]

First Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes and consult a physician.[5]
- In case of skin contact: Wash off with soap and plenty of water.[5]
- If inhaled: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.[5]
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.[5]

Spill and Disposal Procedures:

- Spill Containment: Evacuate personnel to a safe area. Use personal protective equipment. Avoid breathing dust and prevent dust formation. Sweep up the spilled material without creating dust and place it in a suitable, closed container for disposal.[5]
- Disposal: Dispose of the waste material by burning in a chemical incinerator equipped with an afterburner and scrubber. Alternatively, contact a licensed professional waste disposal service. Contaminated packaging should be disposed of as unused product.[5] Do not let the product enter drains.[5]

PPE Selection and Disposal Workflow

The following diagram illustrates the decision-making process for the selection and disposal of Personal Protective Equipment when handling **Diphenyl terephthalate**.

Workflow for PPE Selection and Disposal for Diphenyl terephthalate

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Caption: PPE Selection and Disposal Workflow.

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References

- 1. Diphenyl terephthalate | C₂₀H₁₄O₄ | CID 73757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Diphenyl terephthalate [webbook.nist.gov]
- 3. fishersci.com [fishersci.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. capotchem.cn [capotchem.cn]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Diphenyl Terephthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044596#personal-protective-equipment-for-handling-diphenyl-terephthalate]

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